

An Introduction to Organophosphorus Chemistry Using Dimethyl Chlorophosphate: A Technical Guide

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Compound of Interest

Compound Name: Dimethyl chlorophosphate

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Introduction to Organophosphorus Chemistry

Organophosphorus chemistry is a specialized field that investigates the synthesis, properties, and applications of organic compounds containing phosphorus.^[1] These compounds are integral to numerous industrial and biological processes, finding use as pesticides, flame retardants, and crucial reagents in organic synthesis.^{[1][2]} While some organophosphorus compounds are known for their extreme toxicity, such as the nerve agents sarin and VX, many others are vital in medicine, serving as antiviral, anticancer, and antibacterial agents.^{[3][4]}

Phosphorus, located in group 15 of the periodic table, can exist in various oxidation states, primarily as phosphorus(III) and phosphorus(V) derivatives.^{[1][3]} This guide focuses on a key phosphorus(V) compound, **dimethyl chlorophosphate**, as a model reagent to introduce the fundamental principles and applications of this diverse chemical class. Its utility as a potent phosphorylating agent makes it an invaluable tool for researchers, particularly in the fields of medicinal chemistry and drug development.^{[5][6]}

Dimethyl Chlorophosphate: A Profile

Dimethyl chlorophosphate (DMCP) is an organophosphorus compound widely used as an intermediate in organic synthesis.^[5] Its primary function is as a phosphorylating agent, enabling the introduction of a dimethyl phosphate group into various molecules, a critical step in the synthesis of many phosphate esters and prodrugs.^{[5][6]}

Physicochemical and Safety Data

The fundamental properties and safety information for **dimethyl chlorophosphate** are summarized below. Its high toxicity necessitates strict adherence to safety protocols during handling and use.^[7]

Table 1: Physicochemical Properties of **Dimethyl Chlorophosphate**

Property	Value	Reference
CAS Number	813-77-4	^[7] ^[8]
Molecular Formula	C ₂ H ₆ ClO ₃ P	^[7] ^[8]
Molecular Weight	144.49 g/mol	^[7] ^[8]
Appearance	Colorless liquid	^[5]
Density	1.34 g/mL at 25 °C	^[7]
Boiling Point	80 °C at 25 mmHg	^[7]
Refractive Index	n _{20/D} 1.413	^[7]
Flash Point	113 °C (235.4 °F) - closed cup	^[7]

Table 2: Safety and Hazard Information

Hazard Classification	GHS Pictograms	Signal Word	Hazard Statements
Acute Toxicity (Oral, Dermal, Inhalation); Skin Corrosion; Eye Damage	Skull and crossbones, Corrosion	Danger	H300 + H310 + H330 (Fatal if swallowed, in contact with skin or if inhaled), H314 (Causes severe skin burns and eye damage)

Source: Sigma-Aldrich^[7]

Synthesis and Experimental Protocols

The synthesis of **dimethyl chlorophosphate** is typically achieved through the reaction of phosphorus oxychloride with methanol or by the chlorination of dimethyl phosphite.[5]

Experimental Protocol: Synthesis from Phosphorus Oxychloride and Methanol

This protocol describes a general procedure for the synthesis of dialkyl chlorophosphates, adapted for **dimethyl chlorophosphate**.

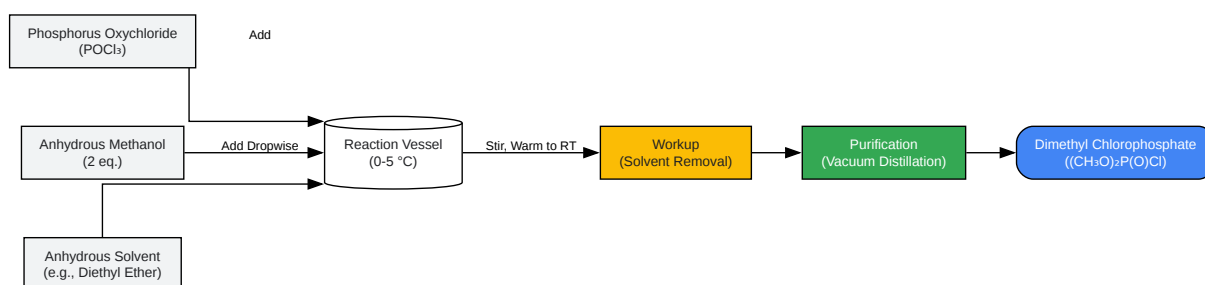
Materials:

- Phosphorus oxychloride (POCl_3)
- Anhydrous Methanol (CH_3OH)
- Anhydrous solvent (e.g., diethyl ether or dichloromethane)
- Inert gas supply (Nitrogen or Argon)

Procedure:

- A three-necked, round-bottomed flask equipped with a magnetic stirrer, a dropping funnel, and a condenser connected to an inert gas line is charged with phosphorus oxychloride (1.0 eq) dissolved in an anhydrous solvent.
- The solution is cooled to 0 °C in an ice bath.
- A solution of anhydrous methanol (2.0 eq) in the same anhydrous solvent is added dropwise from the dropping funnel over 1-2 hours with vigorous stirring. The temperature must be maintained below 5 °C to control the exothermic reaction and minimize side product formation.
- After the addition is complete, the reaction mixture is allowed to slowly warm to room temperature and stirred for an additional 2-3 hours.
- The reaction progress can be monitored by ^{31}P NMR spectroscopy.

- The solvent and any volatile byproducts (e.g., HCl) are carefully removed under reduced pressure.
- The crude **dimethyl chlorophosphate** is then purified by fractional distillation under vacuum to yield a colorless liquid.



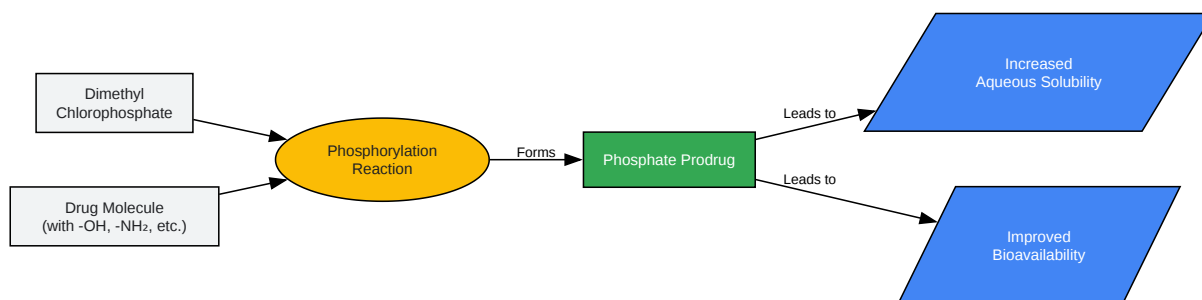
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Caption: Synthetic workflow for **dimethyl chlorophosphate**.

Reactivity and Core Mechanisms

The phosphorus atom in **dimethyl chlorophosphate** is highly electrophilic due to the electron-withdrawing effects of the two methoxy groups and the chlorine atom. This makes it susceptible to attack by a wide range of nucleophiles (Nu:⁻), such as alcohols, amines, and thiols.

The reaction typically proceeds via a nucleophilic substitution mechanism at the phosphorus center. This can occur through either a concerted, S_N2-like pathway with a single pentacoordinate transition state, or a stepwise mechanism involving a trigonal bipyramidal intermediate.^[9] The preferred pathway often depends on the strength of the nucleophile and the stability of the leaving group.^[9] For a good leaving group like chloride, a concerted mechanism is common.^[10]



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